

Protocol for dissolving and handling norfluoxetine oxalate CRM

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Compound of Interest

Compound Name: Norfluoxetine Oxalate

Cat. No.: B169555

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Application Notes and Protocols for Norfluoxetine Oxalate CRM

For Researchers, Scientists, and Drug Development Professionals

Introduction

Norfluoxetine is the primary active metabolite of the selective serotonin reuptake inhibitor (SSRI) fluoxetine, a widely prescribed antidepressant. As a Certified Reference Material (CRM), **norfluoxetine oxalate** provides a calibrated standard for use in a variety of analytical applications, including but not limited to:

- Pharmacokinetic and toxicokinetic studies: To accurately quantify norfluoxetine concentrations in biological matrices such as plasma, serum, and urine.
- Metabolic studies: To investigate the metabolic pathways of fluoxetine.
- Forensic analysis and clinical toxicology: For the identification and quantification of norfluoxetine in casework and patient samples.
- Quality control of pharmaceutical preparations: To ensure the identity and purity of active pharmaceutical ingredients and finished products.

This document provides detailed protocols for the proper handling, dissolution (where applicable), and use of **norfluoxetine oxalate** CRM. Adherence to these guidelines is crucial for maintaining the integrity and certified properties of the reference material, ensuring accurate and reproducible analytical results.

Quantitative Data and Properties

The following table summarizes the key quantitative information for **norfluoxetine oxalate** CRM. Users should always refer to the Certificate of Analysis (CoA) provided by the manufacturer for lot-specific values.

Property	Value	Source
Chemical Name	γ -[4-(trifluoromethyl)phenoxy]-benzenepropanamine, monoethanedioate	[1]
Molecular Formula	$C_{16}H_{16}F_3NO \cdot C_2H_2O_4$	[1]
Formula Weight	385.3 g/mol	[1]
CAS Number	107674-50-0	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years (when stored correctly)	[1]
Common Formulation	1 mg/mL solution in methanol	[1][2]
Appearance	White to off-white crystalline solid (neat form)	
Primary Application	Mass Spectrometry	[1]

Experimental Protocols

Handling and Storage of Norfluoxetine Oxalate CRM

Proper handling and storage are paramount to preserving the certified nature of the CRM.

- Upon Receipt:
 - Visually inspect the packaging for any signs of damage.
 - Verify that the product details on the label match the order and the Certificate of Analysis (CoA).
 - Record the date of receipt, lot number, and initial condition of the CRM in a dedicated logbook.
- Storage:
 - Store the CRM at the manufacturer-recommended temperature of -20°C in its original, unopened packaging.^[1]
 - Protect the CRM from light and moisture.
- General Handling:
 - Allow the CRM container to equilibrate to room temperature before opening to prevent condensation.
 - Use calibrated analytical balances and volumetric glassware for all weighing and dilution steps.
 - Handle the CRM in a well-ventilated area, preferably within a fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

Protocol for Handling Pre-dissolved Norfluoxetine Oxalate CRM Solution (1 mg/mL in Methanol)

Many suppliers provide **norfluoxetine oxalate** CRM as a certified solution.

- Objective: To prepare working standards by diluting the certified stock solution.
- Materials:

- **Norfluoxetine oxalate** CRM (1 mg/mL in methanol)
- HPLC-grade methanol or other appropriate solvent
- Calibrated micropipettes and tips
- Volumetric flasks (Class A)
- Vortex mixer
- Procedure:
 - Allow the CRM ampoule or vial to reach ambient temperature.
 - Carefully open the container.
 - Using a calibrated micropipette, withdraw the required volume of the stock solution.
 - Dispense the stock solution into a volumetric flask containing a portion of the desired diluent.
 - Bring the solution to the final volume with the diluent.
 - Cap the flask and mix thoroughly by inversion and/or using a vortex mixer.
 - Label the working standard with the concentration, preparation date, and initials of the analyst.
 - Store the prepared working standards at an appropriate temperature (typically 2-8°C or -20°C for short-term and long-term storage, respectively), protected from light.

Protocol for Dissolving Solid Norfluoxetine Oxalate CRM

This protocol is for preparing a primary stock solution from a neat (solid) CRM.

- Objective: To accurately prepare a stock solution of known concentration.
- Materials:

- **Norfluoxetine oxalate** CRM (solid form)
- HPLC-grade methanol
- Analytical balance (readable to at least 0.01 mg)
- Weighing paper or boat
- Spatula
- Volumetric flask (Class A)
- Sonicator (optional, but recommended)
- Procedure:
 - Place the volumetric flask and the CRM container in the weighing area to allow them to equilibrate to the ambient temperature.
 - Accurately weigh the desired amount of **norfluoxetine oxalate** CRM using an analytical balance.
 - Carefully transfer the weighed solid to the volumetric flask.
 - Add a small amount of HPLC-grade methanol to the flask (approximately 50-70% of the final volume).
 - Gently swirl the flask to dissolve the solid. If necessary, use a sonicator for a few minutes to ensure complete dissolution.
 - Allow the solution to return to room temperature.
 - Add methanol to the calibration mark of the volumetric flask.
 - Cap the flask and invert it multiple times to ensure a homogenous solution.
 - Calculate the exact concentration of the stock solution based on the weighed mass and the final volume.

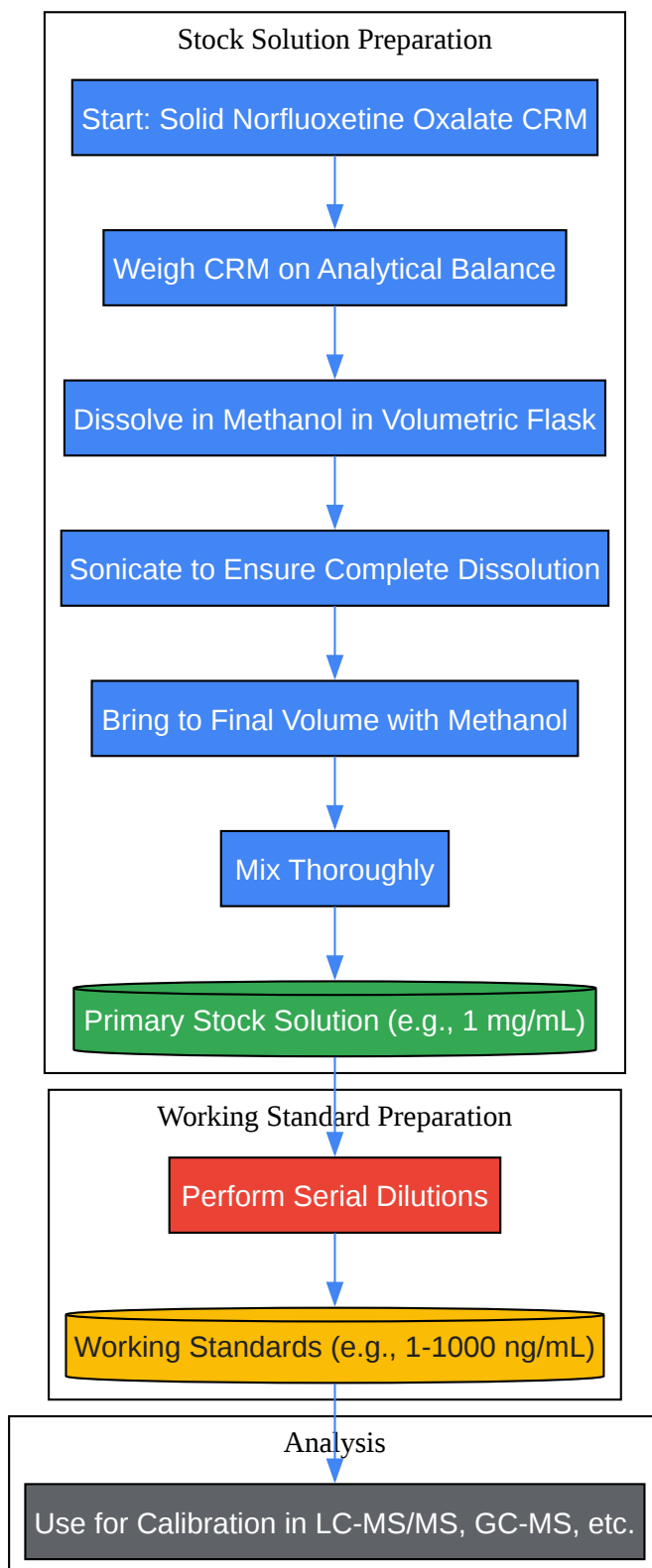
- Transfer the stock solution to a labeled, amber glass vial with a PTFE-lined cap.
- Store the stock solution at -20°C, protected from light.

Safety and Disposal

- Safety Precautions:
 - Consult the Safety Data Sheet (SDS) before handling the material.
 - Avoid inhalation of dust or vapors.
 - Prevent contact with skin and eyes.
 - In case of accidental exposure, follow the first-aid measures outlined in the SDS.
- Disposal:
 - Dispose of unused CRM and solutions in accordance with local, state, and federal regulations for chemical waste.^[3]
 - Do not dispose of down the drain unless permitted by local regulations.
 - Empty containers should be triple-rinsed with an appropriate solvent before disposal.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing working standards from a solid **norfluoxetine oxalate** CRM.



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Caption: Workflow for preparing **norfluoxetine oxalate** CRM standards.

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